

In-Depth Technical Guide to 1-Boc-5,6-dichloro-1H-indole

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Compound of Interest

Compound Name: **1-Boc-5,6-Dichloro-1H-indole**

Cat. No.: **B578612**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and handling of **1-Boc-5,6-dichloro-1H-indole**, a halogenated indole derivative of interest in synthetic organic chemistry and drug discovery.

Core Physical Properties

1-Boc-5,6-dichloro-1H-indole (CAS Number: 1209183-93-6) is an N-protected dichlorinated indole. The tert-butyloxycarbonyl (Boc) protecting group enhances its solubility in organic solvents and modifies its reactivity, making it a versatile intermediate in multi-step syntheses.

Quantitative Data Summary

A summary of the available quantitative physical data for **1-Boc-5,6-dichloro-1H-indole** is presented below, with data for the parent compound, 1-Boc-indole, included for comparative analysis.

Property	1-Boc-5,6-dichloro-1H-indole	1-Boc-1H-indole (for comparison)
CAS Number	1209183-93-6	75400-67-8 [1]
Molecular Formula	$C_{13}H_{13}Cl_2NO_2$ [2]	$C_{13}H_{15}NO_2$ [1]
Molecular Weight	286.15 g/mol [2]	217.26 g/mol [1]
Appearance	Off-white to slight yellow solid [3]	Yellow liquid [1]
Melting Point	Data not available	24-26 °C [1]
Boiling Point	381.0 ± 45.0 °C (Predicted)	201 °C (lit.) [1] , 113-114 °C at 0.2 mmHg [4]
Density	1.29 ± 0.1 g/cm ³ (Predicted)	1.07 g/mL at 25 °C (lit.) [1]
Solubility	Data not available	Soluble in most common organic solvents.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Boc-5,6-dichloro-1H-indole** is not readily available in the surveyed literature, a general and widely applicable method for the N-Boc protection of indoles can be reliably employed. The following protocol is a representative example based on established chemical literature for similar transformations.[\[5\]](#)

Synthesis of 1-Boc-5,6-dichloro-1H-indole

Objective: To introduce a tert-butyloxycarbonyl (Boc) protecting group onto the nitrogen atom of 5,6-dichloro-1H-indole.

Materials:

- 5,6-dichloro-1H-indole
- Di-tert-butyl dicarbonate ((Boc)₂O)
- 4-(Dimethylamino)pyridine (DMAP)

- Anhydrous tetrahydrofuran (THF)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

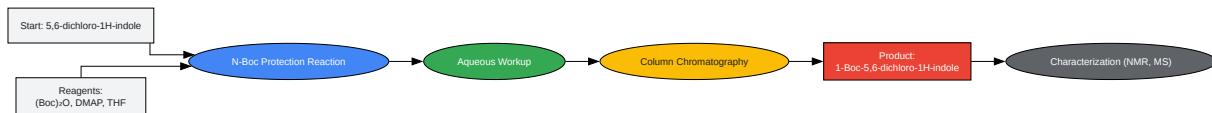
Procedure:

- In a clean, dry round-bottom flask, dissolve 5,6-dichloro-1H-indole (1.0 equivalent) in anhydrous tetrahydrofuran (THF).
- To this solution, add a catalytic amount of 4-(dimethylamino)pyridine (DMAP) (e.g., 0.1 equivalents).
- Add di-tert-butyl dicarbonate ($(\text{Boc})_2\text{O}$) (typically 1.1 to 1.5 equivalents) to the reaction mixture.
- Stir the reaction mixture at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the THF.
- Redissolve the residue in a suitable organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with a mild aqueous acid (e.g., 5% citric acid solution), saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **1-Boc-5,6-dichloro-1H-indole**.

Characterization: The final product should be characterized by standard analytical techniques, including ^1H NMR, ^{13}C NMR, and mass spectrometry, to confirm its identity and purity.

Logical Workflow for Synthesis

The synthesis of **1-Boc-5,6-dichloro-1H-indole** follows a straightforward logical workflow, as depicted in the diagram below.



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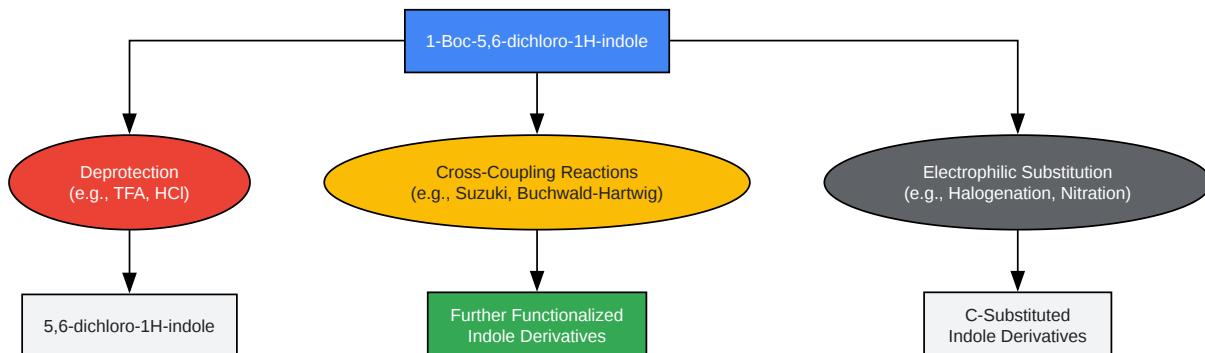
Caption: General workflow for the synthesis of **1-Boc-5,6-dichloro-1H-indole**.

Applications in Synthesis

The Boc protecting group on the indole nitrogen serves two primary purposes in organic synthesis:

- Protection: It prevents unwanted reactions at the indole nitrogen, which is nucleophilic and can interfere with various synthetic transformations.
- Directing Group: The Boc group can influence the regioselectivity of subsequent electrophilic substitution reactions on the indole ring, often directing substitution to specific positions.

The presence of the two chlorine atoms on the benzene ring of the indole nucleus also provides handles for further functionalization through cross-coupling reactions, making **1-Boc-5,6-dichloro-1H-indole** a valuable building block for the synthesis of more complex molecules.



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Caption: Synthetic utility of **1-Boc-5,6-dichloro-1H-indole**.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 1-Boc-5,6-dichloro-1H-indole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b578612#1-boc-5-6-dichloro-1h-indole-physical-properties>

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